

Application Notes and Protocols for In Vitro Assays Using 2',5'-Dideoxyadenosine

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Compound of Interest

Compound Name: 2',5'-Dideoxyadenosine

Cat. No.: B1206784

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Introduction

2',5'-Dideoxyadenosine (ddAdo) is a cell-permeable nucleoside analog that acts as a potent, non-competitive inhibitor of adenylyl cyclase (AC).[1][2] Its mechanism of action involves binding to the "P-site" of the enzyme, which is distinct from the catalytic site where ATP binds.[1][2][3] Adenylyl cyclase is a key enzyme responsible for converting ATP into cyclic AMP (cAMP), a crucial second messenger in numerous signal transduction pathways.[4][5] By inhibiting AC, ddAdo effectively reduces intracellular cAMP levels, making it an invaluable tool for studying the role of the cAMP signaling cascade in various physiological and pathological processes.[6] These notes provide detailed protocols for utilizing ddAdo in common in vitro assays to investigate adenylyl cyclase activity and downstream signaling events.

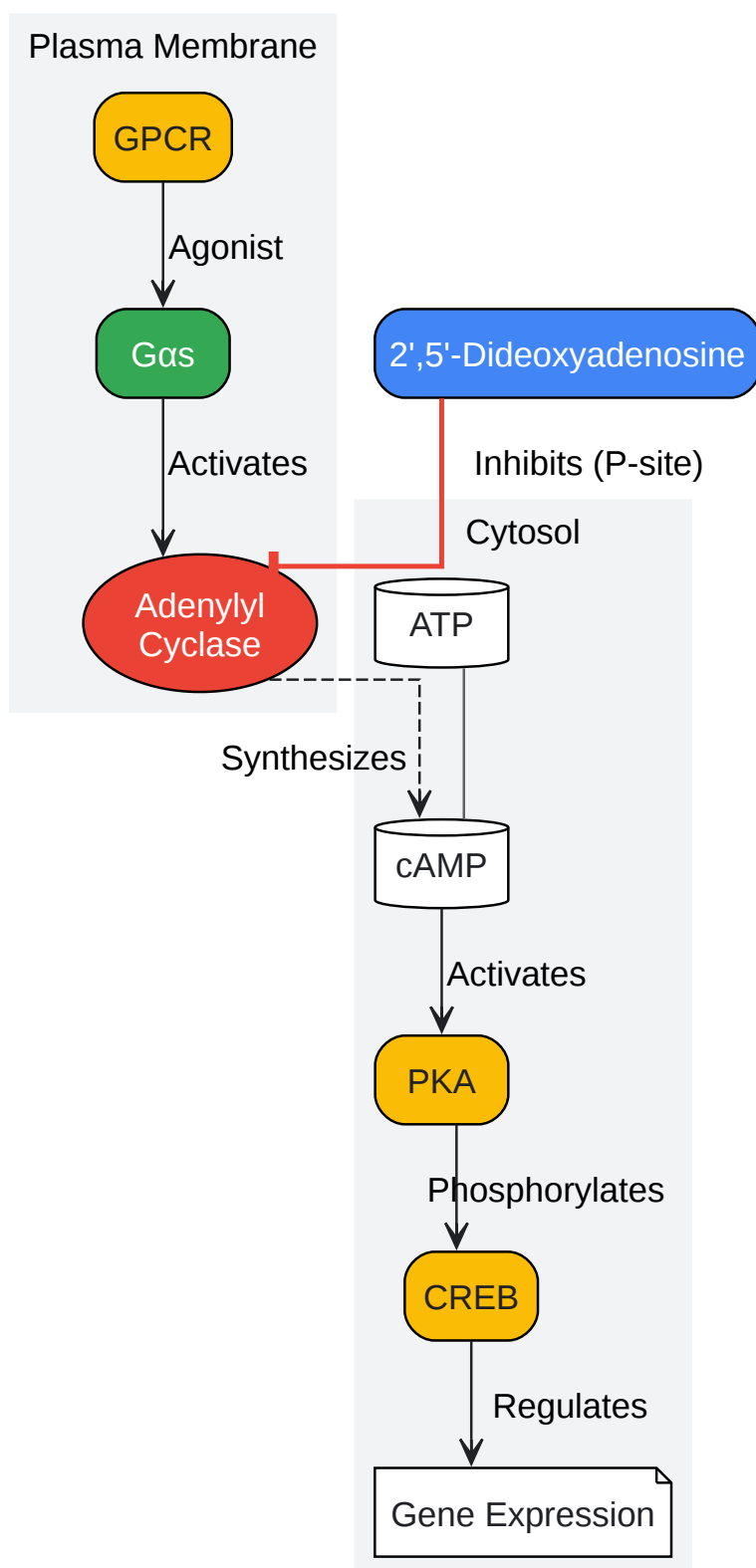
Data Presentation: Inhibitory Potency of 2',5'-Dideoxyadenosine

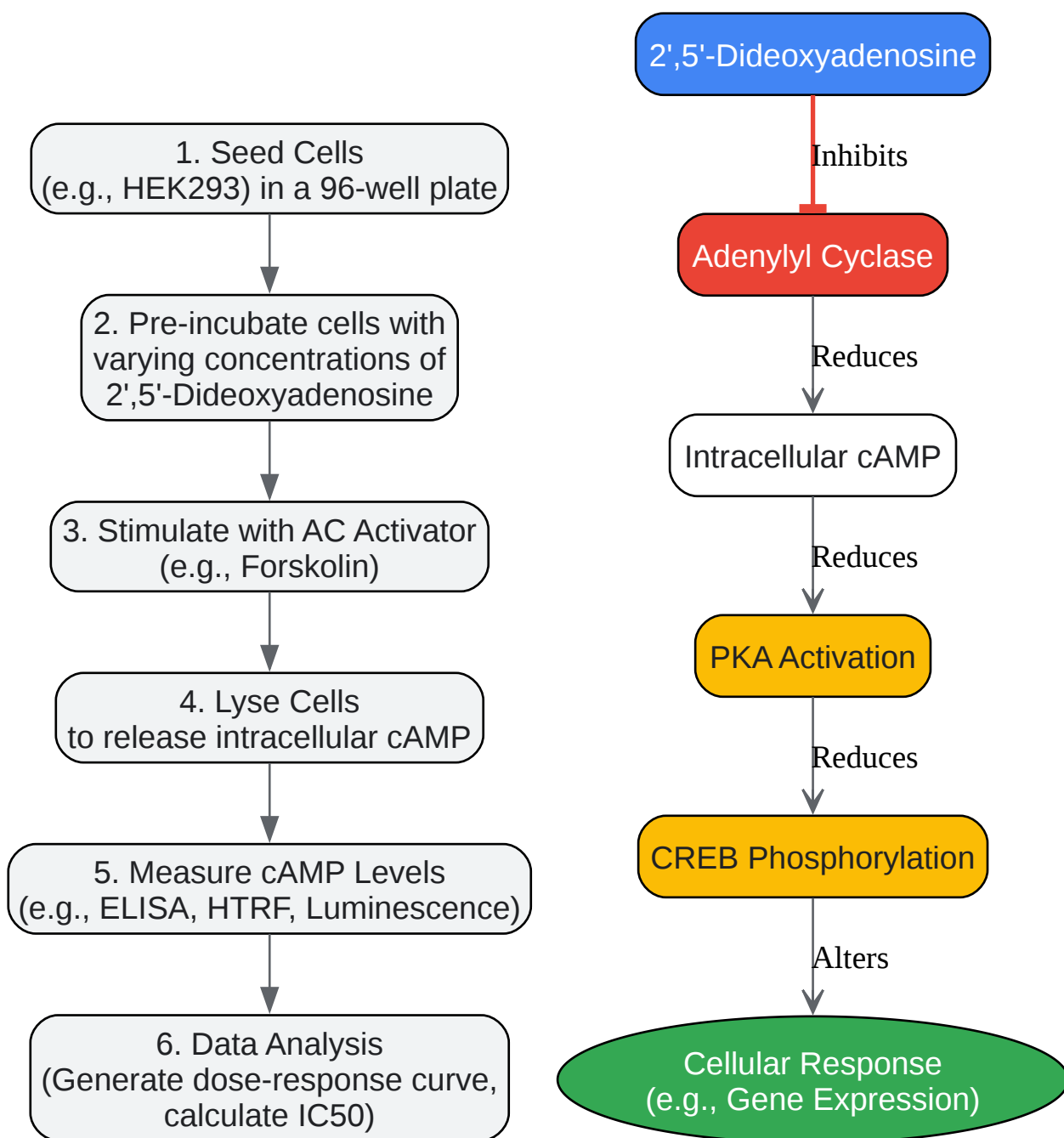
The inhibitory concentration (IC₅₀) of ddAdo can vary depending on the specific adenylyl cyclase isoform, the cell type, and the assay conditions. A summary of reported IC₅₀ values is presented below.

Target/System	Assay Condition	IC50 Value	Reference
Adenylyl Cyclase	Non-competitive, P-site binding	3 μ M	[1][2]
Forskolin-activated AC	HEK293 cells with cAMP reporter gene	33 μ M	[4][7]
PACAP-induced reporter gene	HEK293 cells	~35 μ M	[4]
Forskolin-induced Elk-1 transactivation	HEK293 cells	10 μ M	[4]
Detergent solubilized rat brain membranes	-	3 μ M	
Purified bovine brain enzyme	-	45 μ M	
Forskolin-activated AC	Cultured bovine aortic endothelial cells	540 μ M	

Signaling Pathway Inhibition by 2',5'-Dideoxyadenosine

2',5'-Dideoxyadenosine acts by directly inhibiting adenylyl cyclase, the enzyme that synthesizes cAMP from ATP. This leads to a reduction in intracellular cAMP levels, which in turn prevents the activation of downstream effectors such as Protein Kinase A (PKA) and Exchange protein directly activated by cAMP (Epac).





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com